

Pencycuron: Application Notes and Protocols for Laboratory and Field Evaluation

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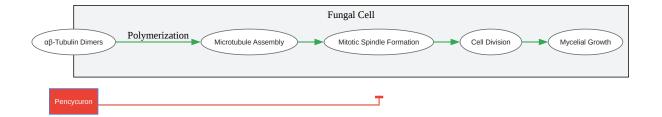
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These application notes provide detailed protocols for the formulation and evaluation of **pencycuron**, a phenylurea fungicide, in both laboratory and field settings. **Pencycuron** is a non-systemic fungicide with protective action, primarily used for the control of diseases caused by Rhizoctonia solani and Pellicularia spp.[1] Its mode of action involves the inhibition of mitosis and cell division.[1][2]

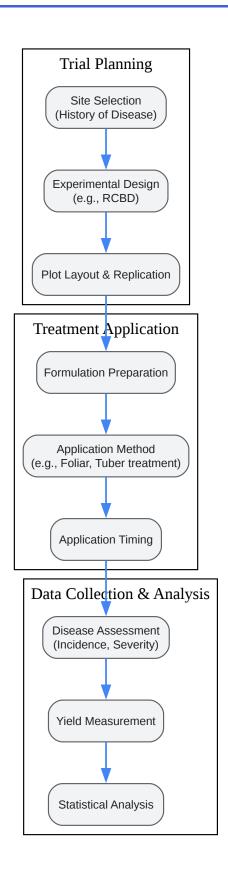
Mode of Action

Pencycuron specifically targets fungal pathogens, particularly Rhizoctonia solani, by disrupting the process of cell division.[1][2] It is understood to interfere with microtubule-dependent processes, which are crucial for the formation of the mitotic spindle during cell division. This disruption leads to an inhibition of mycelial growth.[2] While the precise molecular interactions with tubulin or other microtubule-associated proteins are still a subject of ongoing research, the observable effect is a halt in the fungal life cycle. Resistance to **pencycuron** in some Rhizoctonia solani anastomosis groups (AGs) has been linked to detoxification mechanisms involving cytochrome P450 genes.[3][4][5]









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